

# Synthesis of Methyl 2-(chloromethyl)isonicotinate from Methyl 2-(hydroxymethyl)isonicotinate.

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## Compound of Interest

Compound Name:	Methyl 2-(hydroxymethyl)isonicotinate
Cat. No.:	B1317243

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## Synthesis of Methyl 2-(chloromethyl)isonicotinate: An Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of methyl 2-(chloromethyl)isonicotinate from **methyl 2-(hydroxymethyl)isonicotinate**. This transformation is a crucial step in the synthesis of various pharmaceutical intermediates and active pharmaceutical ingredients. The protocol includes a comprehensive description of the reaction conditions, purification methods, and characterization data.

## Data Presentation

The following tables summarize the key physicochemical properties and spectroscopic data for the starting material and the final product.

Table 1: Physicochemical Properties

Compound	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Methyl 2-(hydroxymethyl)isonicotinate	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub>	167.16	58481-17-7
Methyl 2-(chloromethyl)isonicotinate	C <sub>8</sub> H <sub>8</sub> ClNO <sub>2</sub>	185.61	125104-36-1

Table 2: <sup>1</sup>H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift ( $\delta$ ) in ppm
Methyl 2-(hydroxymethyl)isonicotinate	CDCl <sub>3</sub>	8.75 (d, 1H), 7.80 (s, 1H), 7.70 (d, 1H), 4.85 (s, 2H), 3.95 (s, 3H), 3.50 (br s, 1H)
Methyl 2-(chloromethyl)isonicotinate	CDCl <sub>3</sub>	8.88 (d, J=5.52 Hz, 1H), 8.38 (s, 1H), 8.18 (dd, J=4.20 Hz, J=1.44 Hz, 1H), 5.08 (s, 2H), 4.04 (s, 3H)

Table 3: <sup>13</sup>C NMR Spectroscopic Data

Compound	Solvent	Chemical Shift ( $\delta$ ) in ppm
Methyl 2-(hydroxymethyl)isonicotinate	CDCl <sub>3</sub>	165.8, 159.5, 149.8, 138.0, 122.5, 120.0, 63.5, 52.5
Methyl 2-(chloromethyl)isonicotinate	CDCl <sub>3</sub>	165.2, 155.0, 150.2, 139.5, 124.0, 122.8, 53.0, 45.0

## Experimental Protocols

This section details the experimental procedures for the synthesis of the starting material and the target compound.

## Synthesis of Methyl 2-(hydroxymethyl)isonicotinate

A common route to the starting material is the esterification of 2-(hydroxymethyl)isonicotinic acid. Alternatively, it can be prepared from commercially available methyl isonicotinate.

### Protocol 1: Synthesis from Methyl Isonicotinate

A detailed protocol for the synthesis of methyl isonicotinate, a precursor, can be found in the literature. One common method involves the Fischer esterification of isonicotinic acid in methanol with a catalytic amount of sulfuric acid.

## Synthesis of Methyl 2-(chloromethyl)isonicotinate

The conversion of the hydroxymethyl group to a chloromethyl group is efficiently achieved using thionyl chloride.

### Protocol 2: Chlorination with Thionyl Chloride

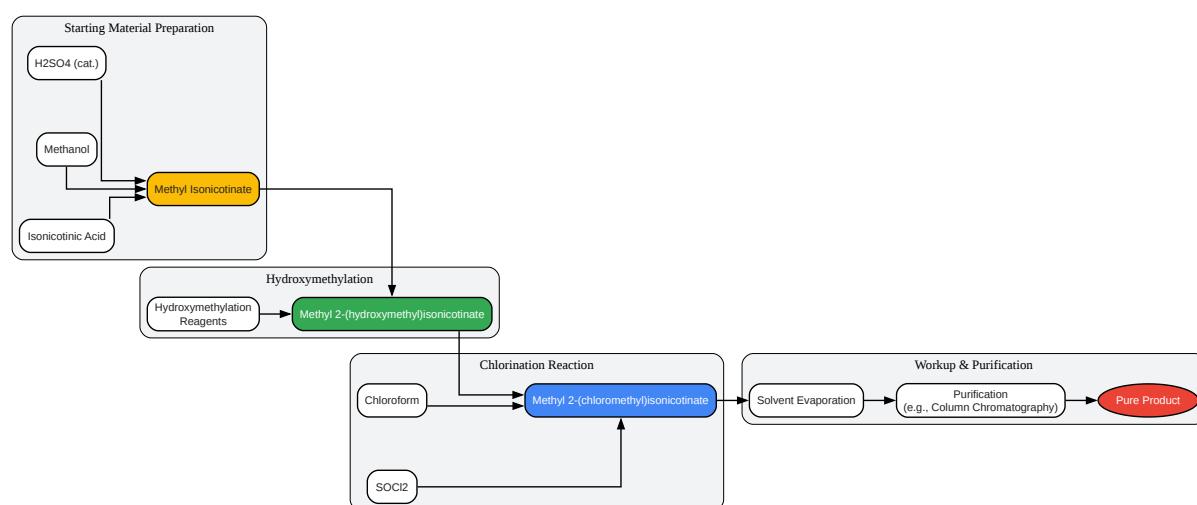
In a solution of thionyl chloride ( $\text{SOCl}_2$ ) (50mL) at 0°C, a solution of **methyl 2-(hydroxymethyl)isonicotinate** (4.16 g, 24.9 mmol) in chloroform ( $\text{CHCl}_3$ ) (5mL) is added dropwise.<sup>[1]</sup> The reaction mixture is then stirred overnight at room temperature.<sup>[1]</sup> Following the reaction, dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) (100mL) is added, and the solvents are removed under reduced pressure.<sup>[1]</sup> This step of adding  $\text{CH}_2\text{Cl}_2$  and removing the solvent is repeated to ensure the complete removal of excess  $\text{SOCl}_2$ .<sup>[1]</sup> The resulting product is a grey solid (4.6 g, 100% yield) and can be used in subsequent steps without further purification.<sup>[1]</sup>

### Purification:

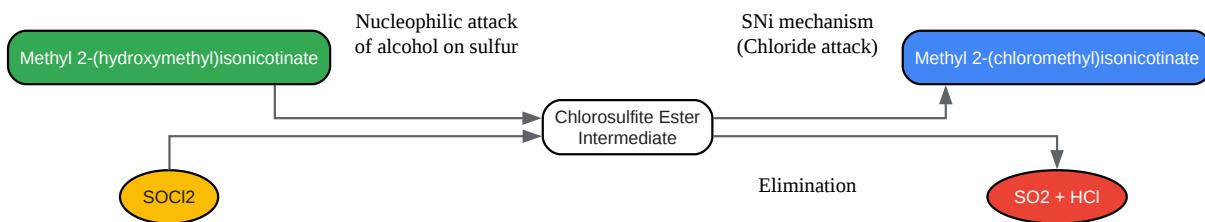
If further purification is required, the crude product can be purified by flash column chromatography on silica gel, using a gradient of ethyl acetate in petroleum ether.

## Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical workflow of the synthesis.

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Caption: Synthetic workflow for the preparation of Methyl 2-(chloromethyl)isonicotinate.



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Caption: Simplified reaction mechanism for the chlorination step.

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## References

- 1. [prepchem.com](http://prepchem.com) [prepchem.com]
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